

Allyltriphenylsilane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Allyltriphenylsilane**

Cat. No.: **B103027**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **allyltriphenylsilane**. The information is compiled to ensure safe laboratory practices and to provide a quick reference for researchers and professionals in drug development.

Chemical and Physical Properties

Allyltriphenylsilane is a solid organosilane compound.^[1] Its key physical and chemical properties are summarized below. Understanding these properties is crucial for its safe handling and storage.

Property	Value	Source
CAS Number	18752-21-1	[1] [2] [3]
Molecular Formula	C ₂₁ H ₂₀ Si	[1] [2]
Molecular Weight	300.47 g/mol	
Appearance	White Solid	[2]
Melting Point	87-90 °C	[2] [3] [4]
Boiling Point	380.4 °C at 760 mmHg	[2] [3]
Density	1.03 g/cm ³	[2] [3]
Flash Point	170.2 °C	[2] [3]
Vapor Pressure	1.19E-05 mmHg at 25°C	[3]

Hazard Identification and Toxicological Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **allyltriphenylsilane** is not classified as a hazardous substance.[\[1\]](#) However, it may cause irritation upon contact with the skin, eyes, or respiratory tract.[\[1\]](#)

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[\[1\]](#) Overexposure can lead to symptoms such as coughing, nausea, and headache.[\[1\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)
- Ingestion: No specific information is available.[\[1\]](#)

There is no data available on acute toxicity, carcinogenicity, mutagenicity, or reproductive toxicity. The chemical, physical, and toxicological properties have not been thoroughly investigated.[\[5\]](#)

Safe Handling and Storage

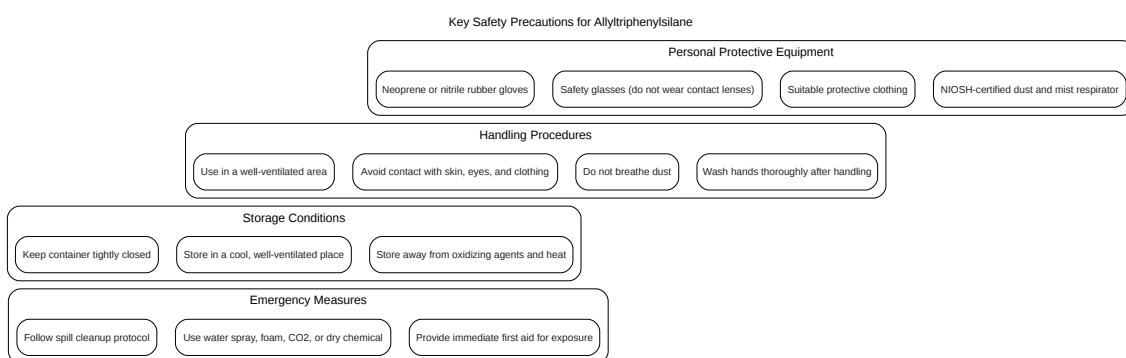
Proper handling and storage procedures are essential to minimize exposure and ensure laboratory safety.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Use in a well-ventilated area. Provide local exhaust or general room ventilation to minimize dust exposure.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]\[5\]](#)

Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a well-ventilated place, away from heat.[\[1\]](#)
- Incompatible with oxidizing agents.[\[1\]](#)
- This material is classified as a combustible solid.



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Caption: Summary of key safety precautions for **Allyltriphenylsilane**.

Personal Protective Equipment (PPE)

When handling **allyltriphenylsilane**, the following personal protective equipment should be worn:[1]

- Hand Protection: Neoprene or nitrile rubber gloves.[1]
- Eye Protection: Safety glasses. Contact lenses should not be worn.[1]

- Skin and Body Protection: Wear suitable protective clothing.[[1](#)]
- Respiratory Protection: If inhalation is possible, use a NIOSH-certified dust and mist respirator.[[1](#)]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- After Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.[[7](#)] If skin irritation occurs, get medical advice/attention.[[1](#)]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[[1](#)] Remove contact lenses if present and easy to do. Continue rinsing. Get medical advice/attention.[[1](#)]
- After Ingestion: Never give anything by mouth to an unconscious person.[[1](#)] Get medical advice/attention.[[1](#)]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical.[[1](#)]
- Unsuitable Extinguishing Media: None known.[[1](#)]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to water or open flame.[[1](#)]
- Fire-Fighting Instructions: Use water spray to cool exposed surfaces.[[1](#)] Exercise caution when fighting any chemical fire.[[1](#)]
- Protection for Firefighters: Do not enter the fire area without proper protective equipment, including respiratory protection.[[1](#)]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Personal Precautions:

- Evacuate unnecessary personnel.[[1](#)]
- Wear appropriate personal protective equipment as described in Section 4.[[1](#)]
- Avoid breathing dust and contact with the substance.[[1](#)]

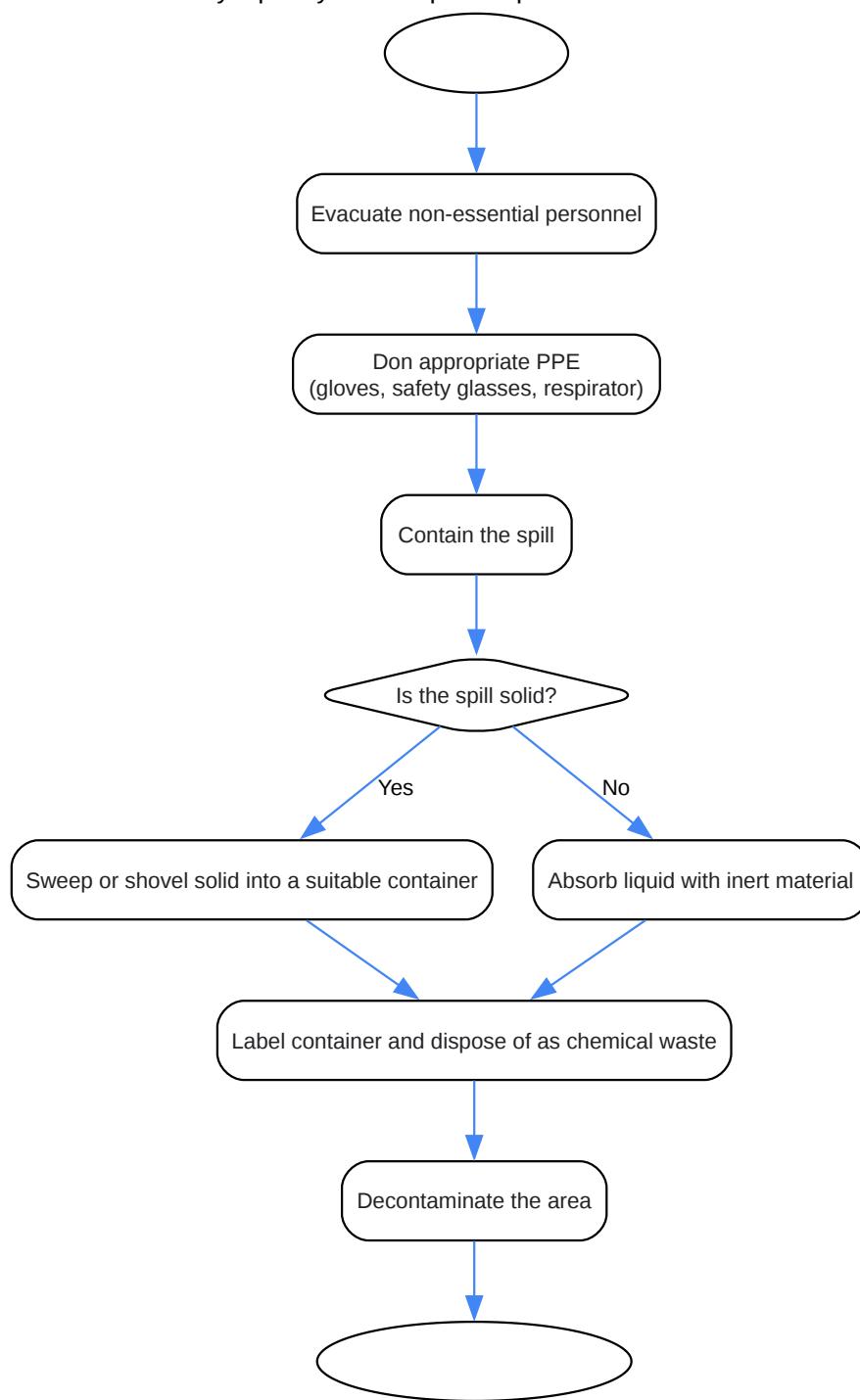
Environmental Precautions:

- Prevent entry into sewers and public waters.[[1](#)]
- Notify authorities if the product enters sewers or public waters.[[1](#)]

Methods for Cleaning Up:

- Sweep or shovel spills into an appropriate container for disposal.[[1](#)]
- For liquid spills, use an inert absorbent material.

Allyltriphenylsilane Spill Response Protocol

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Caption: Flowchart for responding to an **Allyltriphenylsilane** spill.

Stability and Reactivity

- Chemical Stability: Stable in sealed containers stored under a dry inert atmosphere.[[1](#)]
- Conditions to Avoid: Heat, open flames, and sparks.[[1](#)]
- Incompatible Materials: Oxidizing agents.[[1](#)]
- Hazardous Decomposition Products: Organic acid vapors.[[1](#)] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and silicon dioxide.[[7](#)]
- Hazardous Polymerization: Non-hazardous polymerization may occur at temperatures above 150°C.[[1](#)]

Disposal Considerations

- Dispose of waste in a safe manner in accordance with local, state, and federal regulations.[[1](#)]
- May be incinerated.[[1](#)]
- Do not dispose of waste into the sewer system.[[1](#)]

This guide is intended for informational purposes only and should not be a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the most current Safety Data Sheet (SDS) before handling any chemical.

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References

- 1. gelest.com [gelest.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]

- 3. [chembk.com](#) [chembk.com]
- 4. Allyl(triphenyl)silane | CAS#:18752-21-1 | Chemsric [\[chemsrc.com\]](#)
- 5. [fishersci.com](#) [fishersci.com]
- 6. [sigmaaldrich.com](#) [sigmaaldrich.com]
- 7. WERCS Studio - Application Error [\[assets.thermofisher.com\]](#)
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